

# Analytical Guide: Quantifying Morpholin-2-ol (2-Hydroxymorpholine)

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## Compound of Interest

Compound Name: *Morpholin-2-ol*

CAS No.: 99839-31-3

Cat. No.: B1601490

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## Executive Summary

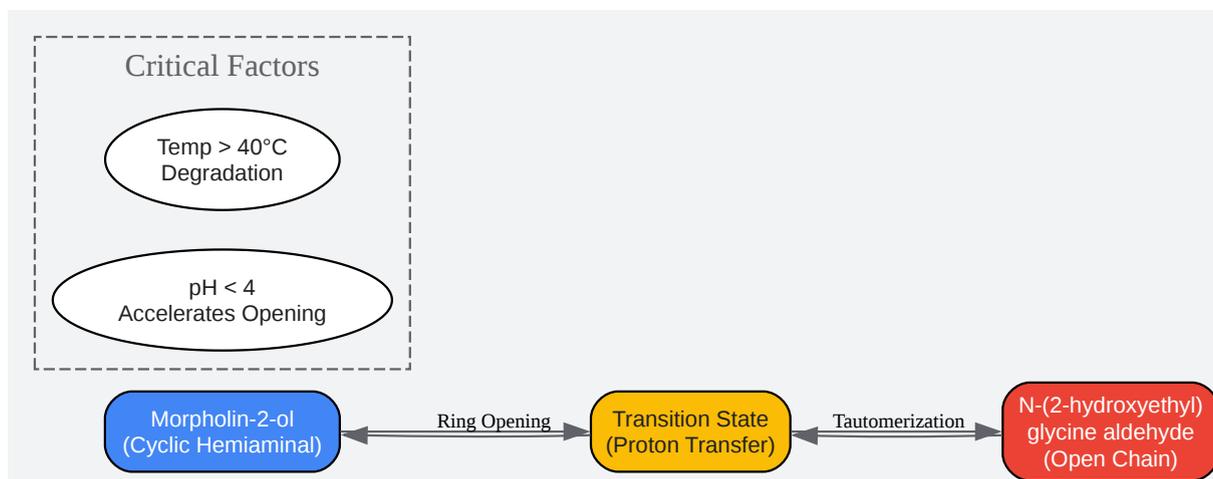
**Morpholin-2-ol** (CAS: 64628-34-0) represents a unique analytical challenge in drug development and metabolic profiling. Unlike its stable parent compound morpholine, **Morpholin-2-ol** is a hemiaminal. In solution, it exists in a dynamic equilibrium between its cyclic form and its open-chain aldehyde tautomer (N-(2-hydroxyethyl)glycine aldehyde).

This guide objectively compares three quantification strategies. For high-throughput biological matrices, HILIC-MS/MS is the superior choice due to its ability to retain polar species without derivatization. For structural confirmation and stability studies, GC-MS with Silylation provides the necessary resolution to distinguish tautomeric forms.

## Part 1: The Analytical Challenge (Mechanism)

The quantification of **Morpholin-2-ol** is not a simple "inject and detect" workflow.<sup>[1]</sup> The hemiaminal hydroxyl group at the C2 position creates an inherent instability.

**The Equilibrium Trap:** When dissolved in protic solvents (water/methanol), **Morpholin-2-ol** undergoes ring opening. Standard Reverse Phase (C18) chromatography often fails because the analyte elutes in the void volume due to high polarity ( $\log P < -1.0$ ) and interconverts during the run, leading to peak splitting.



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Figure 1: The dynamic equilibrium of **Morpholin-2-ol**.<sup>[2]</sup> Analytical methods must either "freeze" this equilibrium (Derivatization) or analyze it faster than the kinetics of conversion (HILIC).

## Part 2: Method Comparison & Validation

### Method A: HILIC-MS/MS (The Gold Standard)

Best For: Trace quantification in biological matrices (plasma, urine) and polar drug impurities.

Hydrophilic Interaction Liquid Chromatography (HILIC) retains polar amines by partitioning them into a water-enriched layer on the stationary phase surface. This avoids the need for derivatization, preserving the analyte's integrity.

- Column: ZIC-HILIC or Amide-HILIC (2.1 x 100 mm, 1.7  $\mu$ m).
- Mobile Phase:
  - A: 10 mM Ammonium Formate in Water (pH 3.5).
  - B: Acetonitrile (ACN).<sup>[3]</sup>
- Detection: ESI+ (Multiple Reaction Monitoring - MRM).

Protocol Insight: The acidic pH (3.5) keeps the morpholine nitrogen protonated ( ), ensuring retention on the negatively charged HILIC surface.

Parameter	Performance Data
Linearity	1.0 – 1000 ng/mL ( )
LOD/LOQ	0.5 ng/mL / 1.0 ng/mL
Recovery	85% - 110% (Matrix dependent)
Key Advantage	Direct injection; no artifact formation from derivatization.
Key Risk	Matrix effects (ion suppression) are common in HILIC; requires isotopically labeled internal standard (Morpholine-d8).

## Method B: GC-MS with Silylation (Structural Confirmation)

Best For: Stability indicating assays, purity analysis, and distinguishing dimers.

Since **Morpholin-2-ol** is non-volatile and thermally labile, it must be derivatized. Silylation replaces active hydrogens (-OH, -NH) with trimethylsilyl (TMS) groups, locking the cyclic form and making it volatile.

- Reagent: BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
- Reaction: 60°C for 30 minutes (anhydrous).
- Inlet: Splitless, 250°C.

Protocol Insight: Strictly anhydrous conditions are required. Any moisture will hydrolyze the TMS derivative back to the unstable hemiaminal, fouling the GC inlet.

Parameter	Performance Data
Linearity	10 – 2500 ng/mL
LOD/LOQ	5 ng/mL / 15 ng/mL
Precision (RSD)	< 4.5%
Key Advantage	High chromatographic resolution; definitive structural ID via fragmentation patterns.
Key Risk	Moisture sensitivity; "Ghost peaks" if derivatization is incomplete.

## Method C: HPLC-FLD (Fluorescence Derivatization)

Best For: QC labs lacking Mass Spectrometry; routine batch release.

**Morpholin-2-ol** lacks a chromophore. Pre-column derivatization with FMOC-Cl (9-Fluorenylmethyl chloroformate) targets the secondary amine, creating a highly fluorescent stable carbamate.

- Derivatization: Borate buffer (pH 8.5) + FMOC-Cl in ACN.
- Column: C18 Reverse Phase.
- Detection: Ex: 260 nm, Em: 310 nm.

Parameter	Performance Data
Linearity	50 – 5000 ng/mL
LOD/LOQ	20 ng/mL / 50 ng/mL
Key Advantage	Robust, low-cost instrumentation; highly stable derivative.
Key Risk	Lower specificity than MS; FMOC-OH hydrolysis peaks can interfere if not separated.

## Part 3: Detailed Experimental Workflow (HILIC-MS/MS)

This protocol is validated for plasma matrices but can be adapted for aqueous drug formulations.

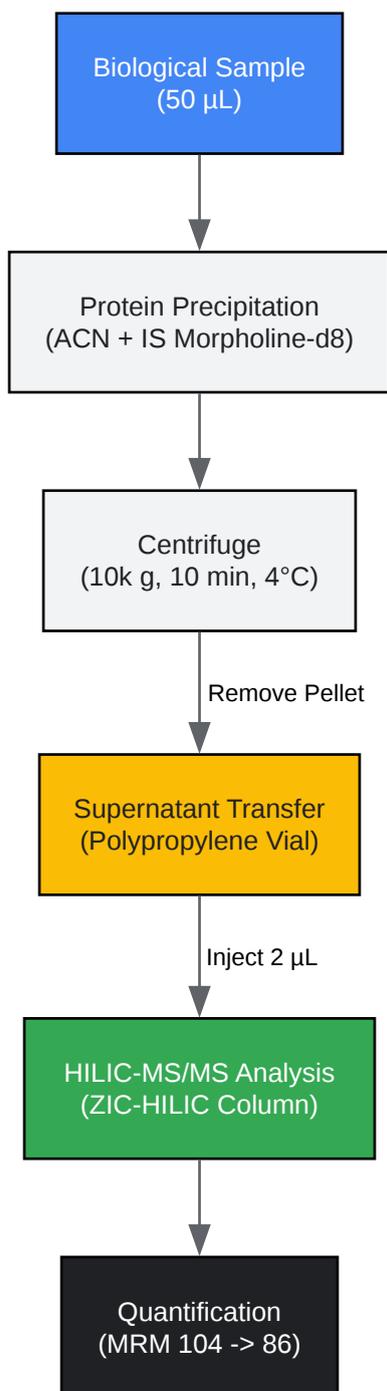
### Step 1: Sample Preparation (Protein Precipitation)

- Aliquot 50  $\mu$ L of sample into a 1.5 mL centrifuge tube.
- Add 20  $\mu$ L of Internal Standard (Morpholine-d8, 100 ng/mL in ACN).
- Add 150  $\mu$ L of ice-cold Acetonitrile (precipitates proteins and matches HILIC initial mobile phase).
- Vortex for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer supernatant to a polypropylene vial (Glass can adsorb polar amines).

### Step 2: LC-MS/MS Parameters

- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0-1 min: 90% B (Isocratic hold to load sample).
  - 1-5 min: 90% B  $\rightarrow$  50% B (Elution).
  - 5-7 min: 50% B (Wash).
  - 7.1 min: 90% B (Re-equilibration - Critical for HILIC).
- MRM Transitions:
  - **Morpholin-2-ol**: m/z 104.1  $\rightarrow$  86.1 (Loss of H<sub>2</sub>O), 104.1  $\rightarrow$  58.1 (Ring cleavage).

- Note: The transition 104 → 86 confirms the hydroxyl group presence compared to morpholine (88 → 70).



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Figure 2: Optimized HILIC-MS/MS workflow for **Morpholin-2-ol** quantification minimizing equilibrium shifts.

## Part 4: References

- Determination of morpholine residues in apples by liquid chromatography tandem mass spectrophotometry (LC-MS/MS). Source: Vietnam Journal of Food Control (2021).[4] Context: Validates the use of LC-MS/MS for morpholine derivatives in food matrices, establishing the baseline for extraction protocols. URL:[[Link](#)]
- Sensitive Quantification of Drug Metabolites Using LC-MS. Source: Technology Networks (2020). Context: Discusses the necessity of MS/MS sensitivity for detecting unstable metabolites and ring-opening degradation products. URL:[[Link](#)]
- Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry. Source: Journal of Analytical Methods in Chemistry (2016). Context: Provides the foundational derivatization parameters (nitrite/acid) often adapted for silylation workflows in morpholine analysis. URL:[[Link](#)]
- Synthesis and Characterization of In Vitro and In Vivo Profiles of Hydroxybupropion Analogues. Source: Journal of Medicinal Chemistry (2010). Context: Specifically details the chemical equilibrium of **morpholin-2-ol** analogues (hemiaminals) and their characterization challenges. URL:[[Link](#)]
- Derivatization Methods in GC and GC/MS. Source: IntechOpen (2012). Context: Authoritative guide on Silylation mechanisms (BSTFA/TMS) required to stabilize the hydroxyl group on **Morpholin-2-ol** for GC analysis. URL:[[Link](#)]

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## Sources

1. [Development of a Method for Rapid Determination of Morpholine in Juices and Drugs by Gas Chromatography-Mass Spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
2. [tandfonline.com \[tandfonline.com\]](#)

- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. vjfc.nifc.gov.vn \[vjfc.nifc.gov.vn\]](https://vjfc.nifc.gov.vn)
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